

# Application Note: Formulation of Flexible PVC with Trimethylolpropane Tribenzoate

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Compound of Interest

Compound Name: Trimethylol Propane Tribenzoate

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#### Introduction

Polyvinyl chloride (PVC) is a versatile and widely used thermoplastic polymer. Its properties can be tailored for a vast range of applications, from rigid pipes to flexible films, through the addition of plasticizers. Traditional phthalate-based plasticizers have come under scrutiny due to health and environmental concerns. This has driven the demand for alternative, high-performance plasticizers. Trimethylolpropane tribenzoate (TMPTB) is a non-phthalate plasticizer that offers excellent performance characteristics.[1][2] This application note provides a detailed protocol for the formulation of flexible PVC using TMPTB and an evaluation of its effects on the mechanical and thermal properties of the resulting material. TMPTB, a triester of trimethylolpropane and benzoic acid, is known for its high thermal stability, low volatility, and ability to impart good flexibility and durability to polymers.[2][3]

## **Materials and Methods Materials**

- PVC Resin (K-value 67)
- Trimethylolpropane Tribenzoate (TMPTB)
- Dioctyl Phthalate (DOP) as a control
- Calcium-Zinc (Ca/Zn) heat stabilizer



Stearic Acid (lubricant)

## Experimental Protocol: Preparation of Flexible PVC Sheets

- Compounding: The PVC resin, plasticizer (TMPTB or DOP), heat stabilizer, and lubricant are weighed according to the formulations listed in Table 1. The components are then dryblended in a high-speed mixer.
- Milling: The dry blend is then processed on a two-roll mill at a temperature of 160-170°C.
   The material is milled for 5-10 minutes to ensure a homogeneous melt.
- Molding: The milled PVC sheet is then compression molded into plaques of desired thickness at a temperature of 175°C and a pressure of 10 MPa for 5 minutes.
- Conditioning: The molded plaques are conditioned at 23 ± 2°C and 50 ± 5% relative humidity for at least 24 hours before testing.

## **Experimental Protocol: Material Characterization**

- Tensile Strength and Elongation at Break: Tested according to ASTM D638 using a universal testing machine.
- Hardness (Shore A): Measured using a durometer according to ASTM D2240.
- Thermal Stability (Thermogravimetric Analysis TGA): Performed on a TGA instrument from 30°C to 600°C at a heating rate of 10°C/min in a nitrogen atmosphere.
- Plasticizer Migration: Evaluated by measuring the weight loss of the PVC sample after being in contact with activated carbon at 70°C for 24 hours, based on ASTM D1203.

#### Results

The following tables summarize the quantitative data obtained from the characterization of flexible PVC formulations with varying concentrations of TMPTB compared to a control formulation with DOP.

Table 1: Flexible PVC Formulations



| Component        | Control (phr) | Formulation A (phr) | Formulation B<br>(phr) | Formulation C<br>(phr) |
|------------------|---------------|---------------------|------------------------|------------------------|
| PVC Resin        | 100           | 100                 | 100                    | 100                    |
| DOP              | 50            | 0                   | 0                      | 0                      |
| ТМРТВ            | 0             | 40                  | 50                     | 60                     |
| Ca/Zn Stabilizer | 3             | 3                   | 3                      | 3                      |
| Stearic Acid     | 0.5           | 0.5                 | 0.5                    | 0.5                    |

Table 2: Mechanical Properties of Flexible PVC Formulations

| Property                     | Control<br>(DOP) | Formulation<br>A (40 phr<br>TMPTB) | Formulation<br>B (50 phr<br>TMPTB) | Formulation<br>C (60 phr<br>TMPTB) | ASTM<br>Standard |
|------------------------------|------------------|------------------------------------|------------------------------------|------------------------------------|------------------|
| Tensile<br>Strength<br>(MPa) | 15.2             | 16.5                               | 17.8                               | 18.5                               | D638             |
| Elongation at<br>Break (%)   | 350              | 320                                | 340                                | 360                                | D638             |
| Hardness<br>(Shore A)        | 85               | 88                                 | 86                                 | 84                                 | D2240            |

Table 3: Thermal and Permanence Properties

| Property                                     | Control (DOP) | Formulation B (50 phr TMPTB) | ASTM Standard |
|--|---------------|------------------------------|---------------|
| Decomposition Temp.<br>(TGA, 5% wt loss, °C) | 210           | 225                          | -             |
| Plasticizer Migration<br>(Weight Loss, %)    | 2.5           | 1.2                          | D1203         |

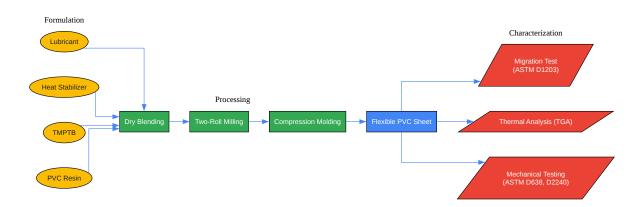


### **Discussion**

The results indicate that trimethylolpropane tribenzoate is an effective plasticizer for flexible PVC. Formulations incorporating TMPTB exhibited higher tensile strength compared to the DOP control, suggesting good compatibility and efficiency of the plasticizer. The elongation at break was comparable to the control, indicating that good flexibility is maintained. The hardness of the TMPTB-plasticized PVC was slightly higher at lower concentrations but decreased with increasing TMPTB content, which is a typical behavior for plasticizers.

A significant improvement was observed in the thermal stability of the PVC formulation with TMPTB, as evidenced by the higher decomposition temperature in the TGA analysis. Furthermore, the lower weight loss in the migration test indicates that TMPTB has better permanence in the PVC matrix compared to DOP, which is a desirable characteristic for long-term applications.

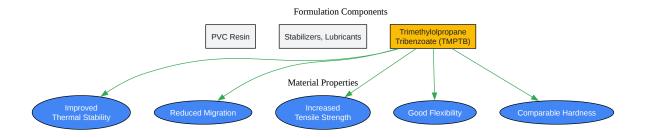
### **Visualizations**





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Caption: Experimental workflow for the formulation and characterization of flexible PVC.



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Caption: Influence of TMPTB on the properties of flexible PVC.

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### References

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